

Thermochemical Properties of 4-Ethyl-3-hexanol: A Technical Guide

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Compound of Interest

Compound Name: 4-Ethyl-3-hexanol

Cat. No.: B011189

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This technical guide provides a comprehensive overview of the available thermochemical data for **4-Ethyl-3-hexanol** (CAS RN: 19780-44-0). The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a detailed understanding of the energetic properties of this branched-chain alcohol. This document summarizes key thermochemical parameters, outlines relevant experimental methodologies, and presents a visual representation of a common experimental setup.

Core Thermochemical Data

The following tables summarize the available quantitative thermochemical data for **4-Ethyl-3-hexanol**. It is important to note that the majority of the readily accessible data is derived from computational estimations.

Table 1: Calculated Molar Thermochemical Properties of **4-Ethyl-3-hexanol**

Property	Value	Units	Source
Molar Mass	130.23	g/mol	[1]
Standard Gibbs Free Energy of Formation (Gas)	-125.22	kJ/mol	[2]
Enthalpy of Formation at Standard Conditions (Gas)	-371.24	kJ/mol	[2]
Enthalpy of Fusion at Standard Conditions	13.52	kJ/mol	[2]
Enthalpy of Vaporization at Standard Conditions	49.31	kJ/mol	[2]

Note: The values presented in this table are calculated properties and have not been experimentally verified in the cited literature.

Table 2: Physical Properties of **4-Ethyl-3-hexanol**

Property	Value	Units	Source
Boiling Point	~159-163	°C	[3]
Melting Point	~ -82	°C	[3]
Density	~0.835	g/mL	[3]
Vapor Pressure at 25°C	0.449	mmHg	[3]
Refractive Index	1.430	-	[4]

Note: These values are sourced from chemical databases and may be estimated or aggregated from various sources.

While experimentally determined values for the enthalpy of formation, entropy, and heat capacity of **4-Ethyl-3-hexanol** are not readily available in the public domain, the National Institute of Standards and Technology (NIST) / Thermodynamics Research Center (TRC) Web Thermo Tables (WTT) indicate the availability of critically evaluated data for these properties, though access is restricted.^[5]

Experimental Protocols: Determination of Enthalpy of Combustion

The enthalpy of combustion is a critical thermochemical parameter that can be determined experimentally through calorimetry. While specific experimental data for **4-Ethyl-3-hexanol** is not available, a general methodology for alcohols is well-established. The following protocol describes a typical experimental setup for determining the enthalpy of combustion of a liquid alcohol like **4-Ethyl-3-hexanol** using a simple calorimeter.

Principle

A known mass of the alcohol is burned in a spirit burner, and the heat released is used to raise the temperature of a known mass of water in a calorimeter. By measuring the temperature change of the water, the heat absorbed by the water can be calculated. Assuming all the heat released by the combustion is absorbed by the water, the enthalpy of combustion of the alcohol can be determined.

Apparatus

- Spirit burner
- Copper calorimeter
- Thermometer (0.1 °C resolution)
- Digital balance (0.01 g resolution)
- Measuring cylinder
- Draught shield

- Stirrer
- Clamp and stand

Procedure

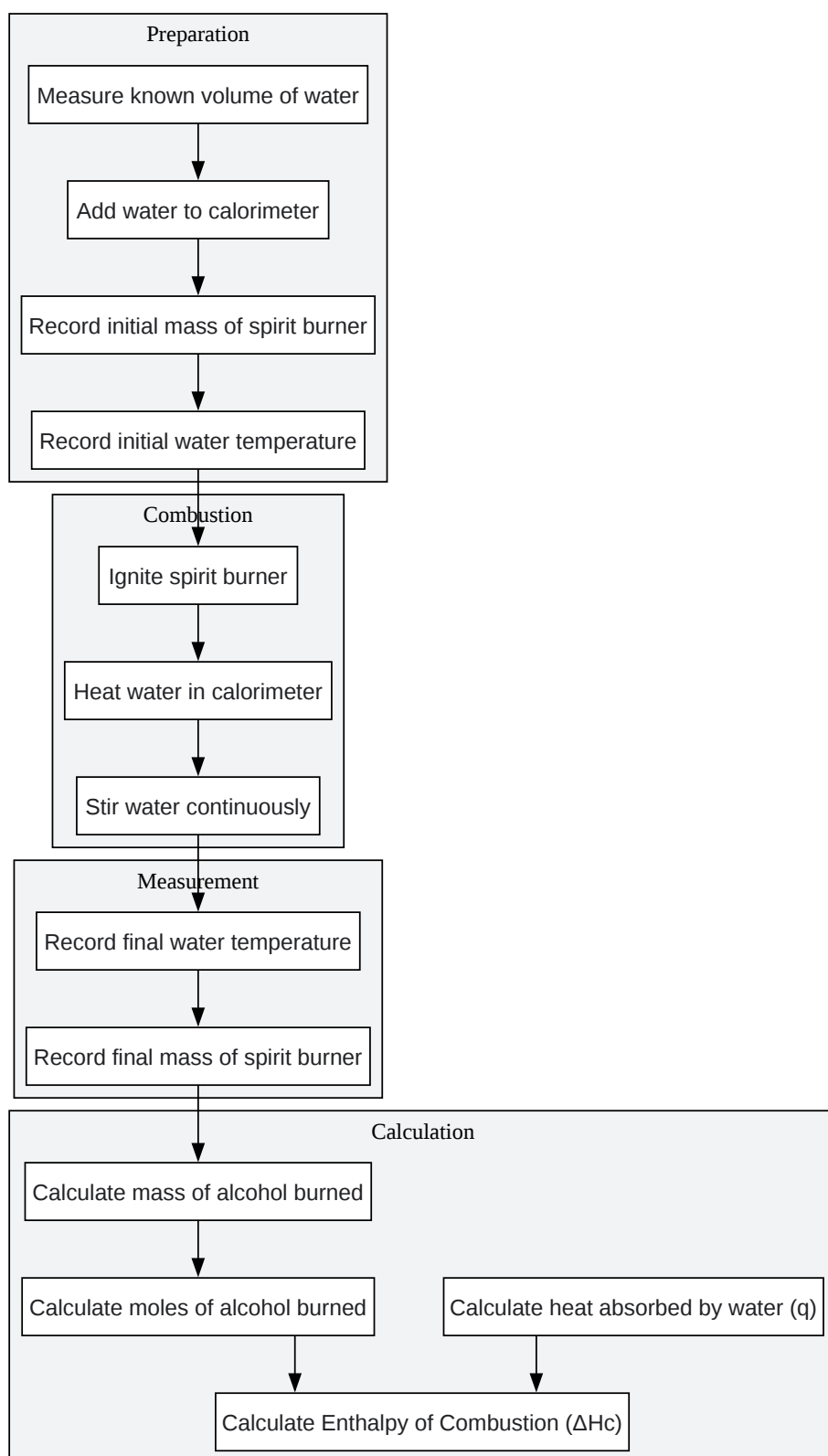
- Preparation: A known volume (e.g., 100 cm³) of water is measured and placed into the copper calorimeter. The calorimeter is then placed inside a draught shield to minimize heat loss to the surroundings.
- Initial Measurements: The initial mass of the spirit burner containing **4-Ethyl-3-hexanol** is recorded. The initial temperature of the water in the calorimeter is also recorded.
- Combustion: The spirit burner is placed under the calorimeter and the wick is lit. The water is stirred continuously to ensure uniform temperature distribution.
- Temperature Monitoring: The temperature of the water is monitored, and the flame is extinguished after a significant temperature rise (e.g., 20-30 °C) has been achieved.
- Final Measurements: The final temperature of the water is recorded. The final mass of the spirit burner is immediately measured to determine the mass of alcohol consumed.
- Calculations:
 - The heat absorbed by the water (q) is calculated using the formula: $q = m_{\text{water}} * c_{\text{water}} * \Delta T$ where:
 - m_{water} is the mass of the water
 - c_{water} is the specific heat capacity of water (4.184 J/g°C)
 - ΔT is the change in temperature of the water
 - The number of moles of alcohol burned is calculated from the mass of alcohol consumed and its molar mass.
 - The enthalpy of combustion (ΔH_c) per mole of alcohol is then calculated.

It is crucial to acknowledge that this simple calorimetric method is prone to significant heat loss to the environment, leading to experimental values that are often lower than theoretical values.

Visualizations

Experimental Workflow for Calorimetry

The following diagram illustrates the logical workflow of the experimental procedure for determining the enthalpy of combustion of an alcohol using a simple calorimeter.

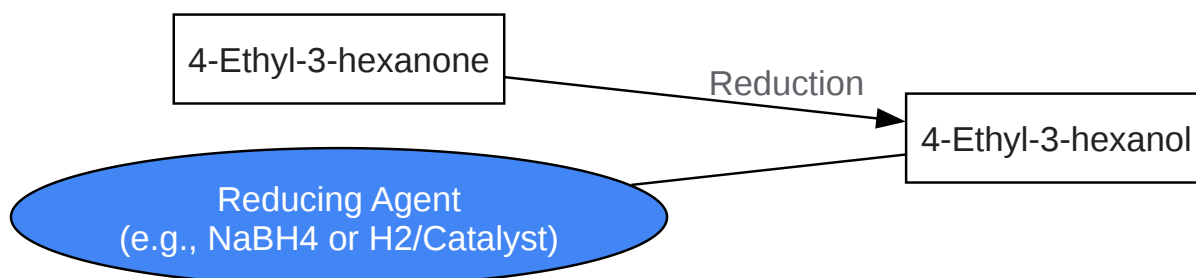


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A flowchart of the calorimetry experiment.

Synthesis of 4-Ethyl-3-hexanol

4-Ethyl-3-hexanol is typically synthesized through the reduction of 4-ethyl-3-hexanone. This reaction is a standard procedure in organic chemistry.



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Synthesis of **4-Ethyl-3-hexanol**.

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